

# Part 1: TIM-3 and its Role in Macrophage Differentiation and Polarization

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## Compound of Interest

Compound Name: PPM-3

Cat. No.: B15613730

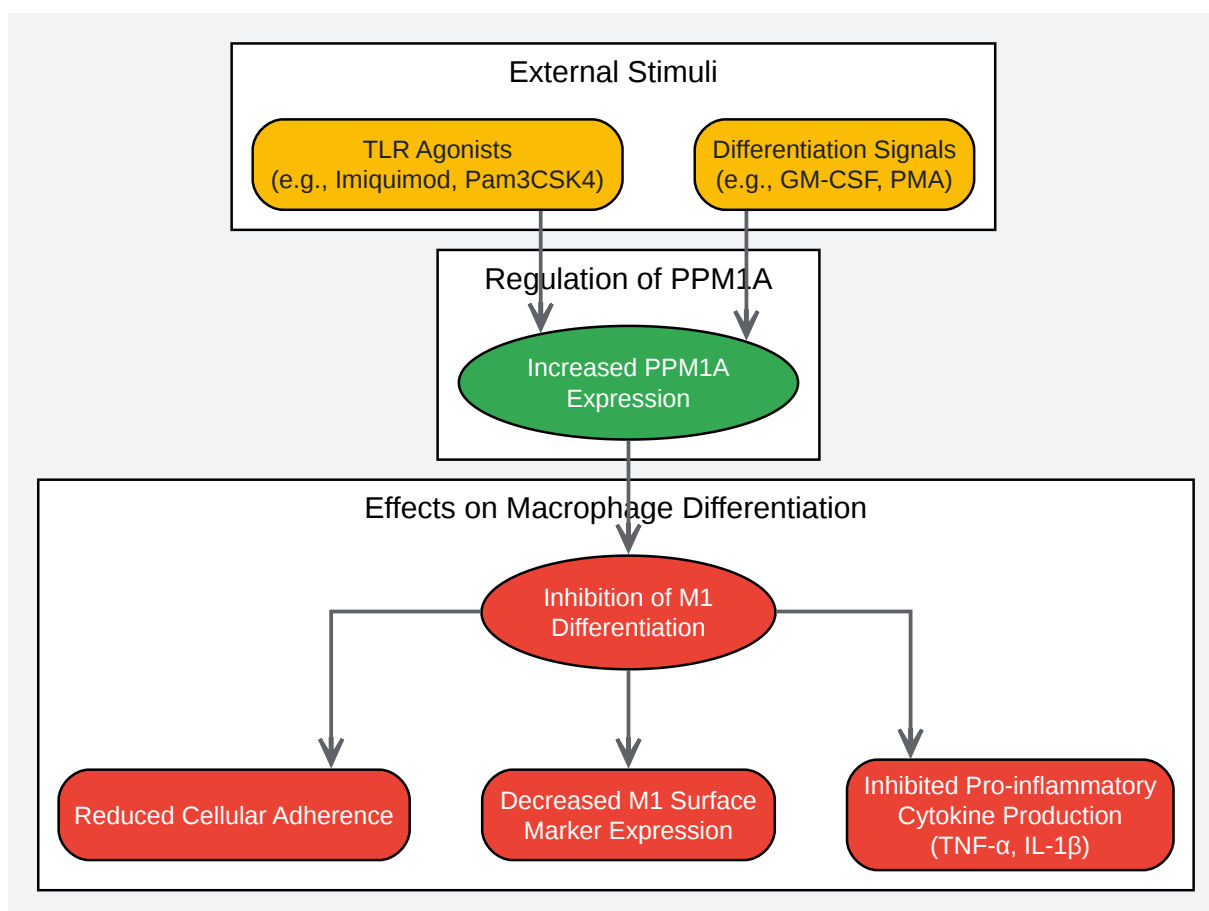
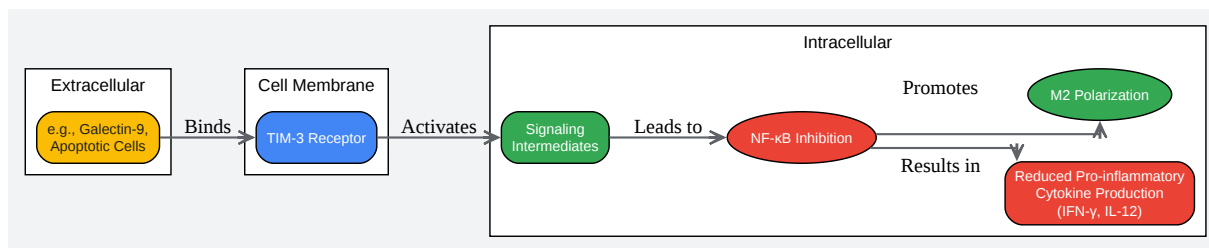
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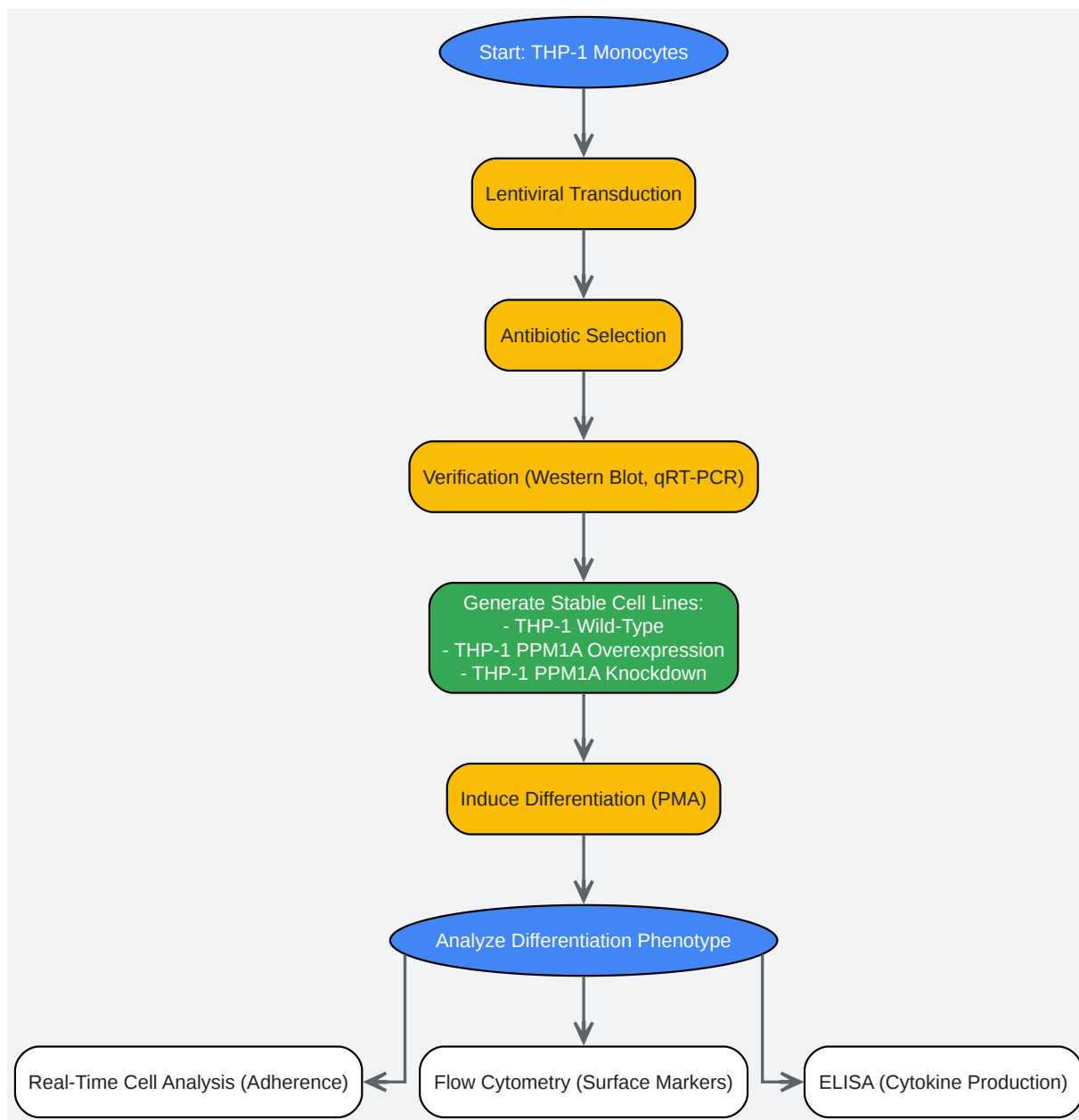
TIM-3 is a type I transmembrane protein expressed on various immune cells, including macrophages.<sup>[1]</sup> It has been identified as a critical regulator of innate and adaptive immunity, influencing cytokine production, cell activation, and phagocytosis.<sup>[1]</sup>

## TIM-3 Signaling and Macrophage Polarization

TIM-3 expression is dynamically regulated during macrophage differentiation and polarization. Notably, its expression is often associated with an M2 or alternative activation phenotype, which is involved in tissue repair and immune suppression.<sup>[1]</sup> Conversely, pro-inflammatory M1 macrophages, which are crucial for host defense against pathogens, typically exhibit low TIM-3 expression.<sup>[1]</sup>

The signaling mechanism of TIM-3 in macrophages involves the inhibition of the NF- $\kappa$ B transcription factor, a key regulator of pro-inflammatory gene expression.<sup>[1]</sup> This inhibition leads to a reduction in the production of pro-inflammatory cytokines such as IFN- $\gamma$  and IL-12.<sup>[1]</sup> The transition from an M1 to an M2 phenotype, often induced by anti-inflammatory cytokines like IL-4 and TGF- $\beta$ , is accompanied by an increase in TIM-3 expression.<sup>[1]</sup>





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## References

- 1. TIM-3 Regulates Distinct Functions in Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
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